

# Technical Support Center: Rivenprost Dose-Response Curve Analysis

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## Compound of Interest

Compound Name: Rivenprost

Cat. No.: B157803

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for **Rivenprost** dose-response curve analysis.

## Frequently Asked Questions (FAQs)

Q1: What is **Rivenprost** and what is its primary mechanism of action?

**Rivenprost** (also known as ONO-4819) is a potent and selective agonist for the Prostaglandin E2 (PGE2) receptor subtype 4 (EP4).<sup>[1][2]</sup> Its primary mechanism of action is to bind to and activate the EP4 receptor, a G-protein coupled receptor (GPCR). This activation primarily stimulates the Gs alpha subunit of the G-protein, leading to the activation of adenylyl cyclase, which in turn increases intracellular levels of cyclic adenosine monophosphate (cAMP).<sup>[3]</sup> This signaling cascade mediates various physiological effects, including bone formation and hepatoprotection.<sup>[2]</sup>

Q2: What are the key parameters of **Rivenprost**'s binding affinity and potency?

Key parameters for **Rivenprost** that are crucial for designing and interpreting dose-response experiments are summarized in the table below.

Parameter	Value	Cell Line/Assay Condition	Reference
Ki	0.7 nM	EP4 Receptor	[2]
EC50	1.6 nM	CHO cells (cAMP production)	[4]

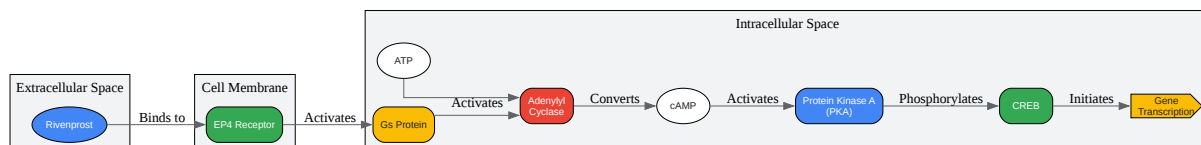
Q3: What is the expected shape of a **Rivenprost** dose-response curve?

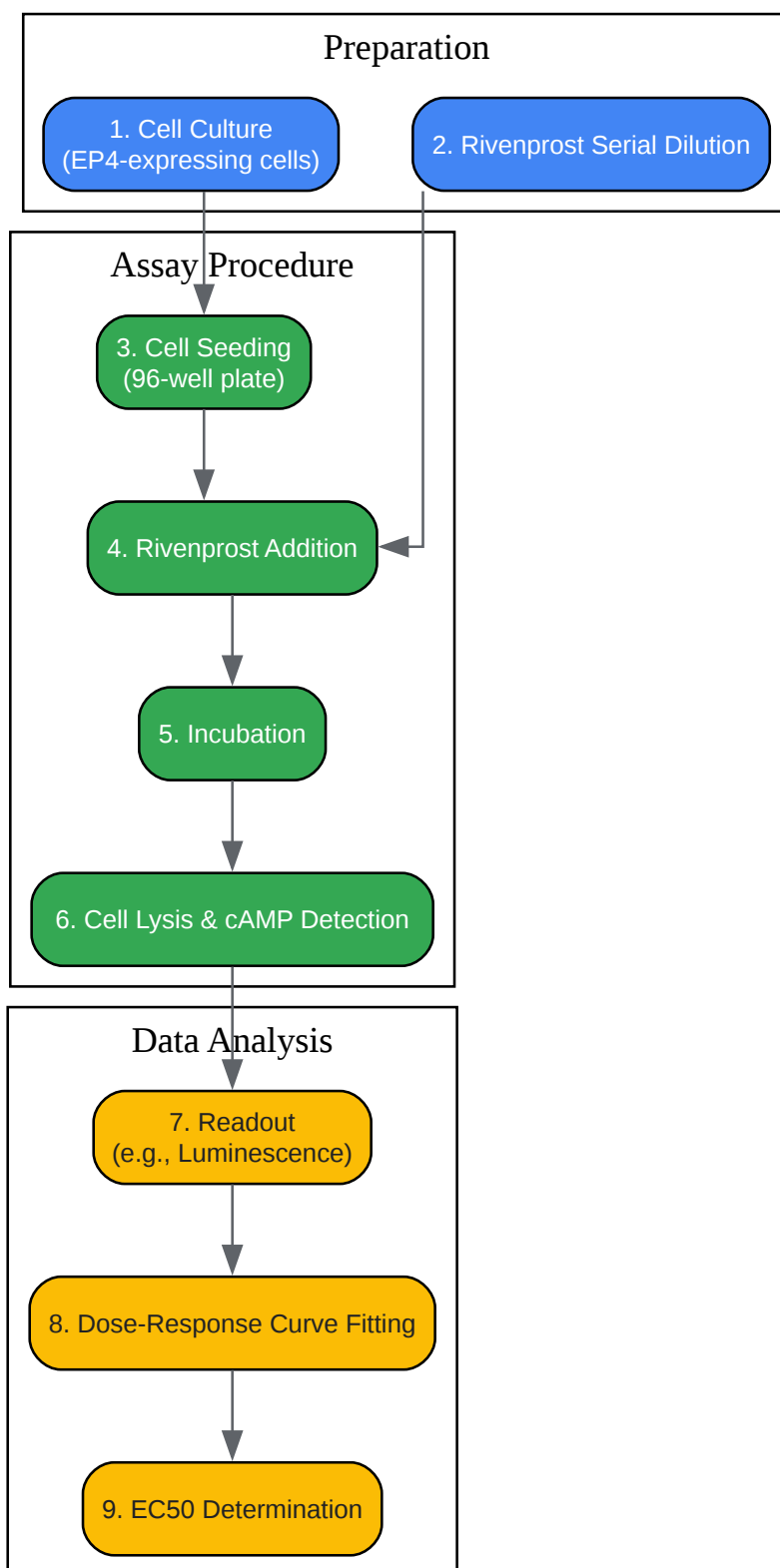
A typical **Rivenprost** dose-response curve, when plotted on a semi-log scale (logarithm of **Rivenprost** concentration on the x-axis and the response, e.g., cAMP levels, on the y-axis), is expected to be sigmoidal (S-shaped). The curve will have a baseline (basal activity), a rising portion as the **Rivenprost** concentration increases, and a plateau at the maximum response (Emax).

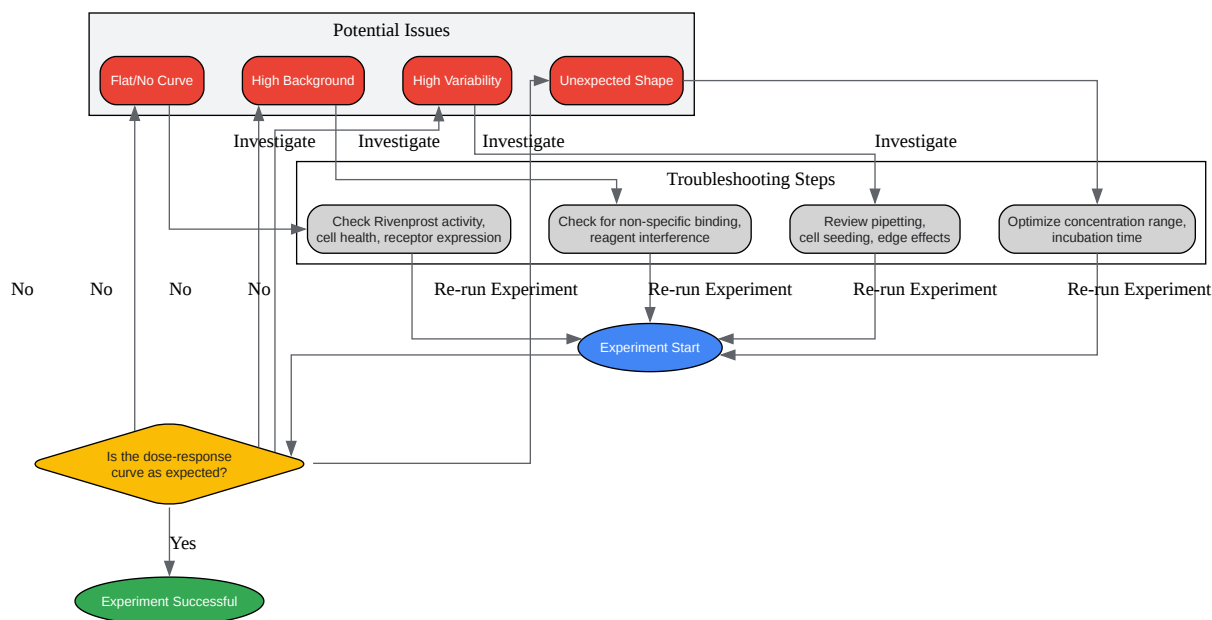
Q4: Which signaling pathway is activated by **Rivenprost**?

**Rivenprost** primarily activates the canonical Gs-cAMP signaling pathway upon binding to the EP4 receptor. However, like many GPCRs, the EP4 receptor can also couple to other signaling pathways, such as the Gi pathway, which can lead to more complex cellular responses.[3]

#### **Rivenprost** Signaling Pathway







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## References

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